Essential Guide to the Proper Disposal of AG-490

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*AG-490*
CAS No.:	*133550-30-8*
Cat. No.:	*B1684444*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **AG-490** are paramount to ensuring laboratory safety and environmental protection. **AG-490**, a tyrosine kinase inhibitor, is classified as toxic if swallowed and very toxic to aquatic life with long-lasting effects, necessitating strict adherence to disposal protocols.[1][2] This guide provides a comprehensive, step-by-step procedure for the safe disposal of **AG-490**, aligning with standard laboratory safety practices.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn. This includes, but is not limited to, safety glasses or goggles, a lab coat, and chemical-resistant gloves.[1] All handling of **AG-490** should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.[1]

Step-by-Step Disposal Protocol for AG-490

The primary principle for the disposal of **AG-490** is to treat it as hazardous chemical waste. It should never be disposed of down the drain or in regular solid waste streams.

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- Segregation and Waste Collection:
  - Solid **AG-490**: Unused or expired solid **AG-490** should be collected in a clearly labeled, sealed, and chemically compatible waste container. The container must be marked as "Hazardous Waste" and should specify the contents (e.g., "**AG-490** (Tyrphostin), Toxic Solid Waste").
  - Contaminated Materials: Any materials that have come into contact with **AG-490**, such as pipette tips, weighing boats, contaminated gloves, and bench paper, must also be disposed of as hazardous waste. These items should be collected in a designated, sealed waste bag or container, also clearly labeled as hazardous waste.
  - Solutions of **AG-490**: Solutions containing **AG-490** should be collected in a separate, labeled, and sealed liquid waste container. The container should be appropriate for the solvent used (e.g., a solvent-safe container for DMSO solutions). The label must clearly indicate "Hazardous Liquid Waste" and list all chemical components, including the solvent and an approximate concentration of **AG-490**.
- Waste Storage:
  - Store the sealed hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
  - Storage temperature should be appropriate for the chemical; for **AG-490**, which is typically stored at -20°C in its pure form, the waste should be stored according to your institution's guidelines for chemical waste, generally at room temperature in a secure cabinet is acceptable for short periods before pickup.[3][4]
- Arrange for Professional Disposal:
  - The disposal of **AG-490** must be handled by a licensed and approved hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department to arrange for a pickup.
  - Provide the EHS office with a complete inventory of the waste, including the chemical name, quantity, and any other components in the waste mixture.

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- Record Keeping:
  - Maintain accurate records of the amount of **AG-490** disposed of, the date of disposal, and the method used. This documentation is crucial for regulatory compliance and laboratory safety audits.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **AG-490**.

Property	Value	Source
Molecular Weight	294.30 g/mol	[5][6]
Purity	≥98%	[5][7]
Solubility in DMSO	Up to 100 mg/mL	[3][4]
Storage Temperature	-20°C	[3][4]
Appearance	Yellow to greenish-yellow solid/powder	[1][8]

Experimental Protocols

While this document focuses on disposal, it is important to note that the handling of **AG-490** in experimental settings directly impacts waste generation. For instance, in cell-based assays, **AG-490** is often dissolved in DMSO to create a stock solution, which is then further diluted in cell culture media. All materials and media that come into contact with **AG-490** during these experiments must be treated as hazardous waste as outlined in the disposal protocol above.

AG-490 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **AG-490**.

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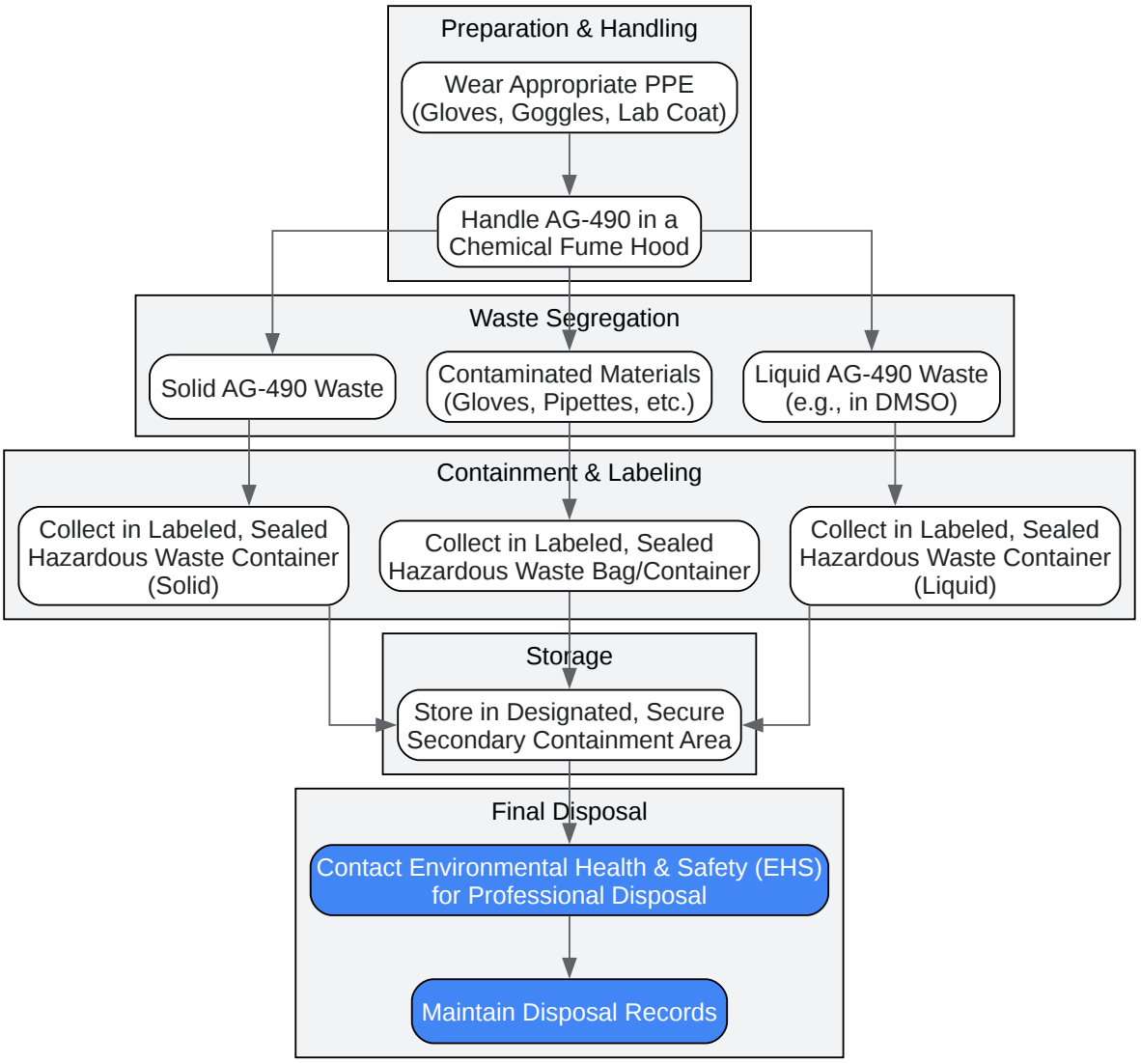

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AG-490 Disposal Workflow Diagram

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By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **AG-490**, minimizing risks to personnel and the environment.

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